

# 3-(Acetylthio)propionic acid molecular weight

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## Compound of Interest

Compound Name: 3-(Acetylthio)propionic acid

Cat. No.: B017394

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An In-depth Technical Guide to **3-(Acetylthio)propionic Acid**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**3-(Acetylthio)propionic acid** is a bifunctional molecule containing both a carboxylic acid and a protected thiol group in the form of a thioacetate. This structure makes it a valuable reagent in organic synthesis and bioconjugation. The acetyl group serves as a protecting group for the thiol, which can be deprotected under basic conditions to reveal a reactive sulfhydryl group. This property allows for its use as a linker in the modification of proteins, peptides, and other biomolecules, as well as in the functionalization of nanoparticles. Furthermore, it serves as a key intermediate in the synthesis of various pharmaceutical compounds.

## Chemical and Physical Properties

The fundamental properties of **3-(Acetylthio)propionic acid** are summarized in the table below, providing a quick reference for researchers.

Property	Value	Citations
Molecular Weight	148.18 g/mol	[1][2]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>3</sub> S	[1][2]
CAS Number	41345-70-4	[1][2]
Appearance	White to light yellow solid	[2]
Melting Point	48-52 °C	[2]
Purity	Typically ≥96%	[1][2]
Solubility	Soluble in organic solvents such as DMSO and DMF.	
Storage	-20°C, protected from light.	[3]

## Synthesis and Experimental Protocols

While a specific, detailed protocol for the synthesis of **3-(Acetylthio)propionic acid** is not readily available in the provided search results, a general and plausible method can be derived from the synthesis of similar compounds, such as 3-acetylthio-2-methylpropanoic acid. The synthesis would likely involve the Michael addition of thioacetic acid to acrylic acid.

### General Synthesis Protocol

A likely synthetic route to **3-(Acetylthio)propionic acid** is the reaction of thioacetic acid with acrylic acid.

Reaction:

A mixture of thioacetic acid and acrylic acid is heated, potentially with a base or radical initiator, to facilitate the conjugate addition of the thiol to the  $\alpha,\beta$ -unsaturated carboxylic acid.

Illustrative Procedure:

- To a reaction vessel, add equimolar amounts of acrylic acid and thioacetic acid.
- The mixture is heated (e.g., on a steam bath) for a period of one to several hours.[4]

- The reaction progress can be monitored by techniques such as NMR spectroscopy to confirm the consumption of the starting materials.[4]
- Upon completion, the reaction mixture is cooled to room temperature.
- Purification of the product can be achieved by distillation under reduced pressure or by recrystallization.

## Applications in Research and Drug Development

**3-(Acetylthio)propionic acid** and its derivatives are versatile tools in various scientific disciplines, particularly in drug development and nanotechnology.

### Bioconjugation and Protein Modification

The N-succinimidyl ester of **3-(acetylthio)propionic acid** is widely used in bioconjugation.[5] The succinimidyl ester reacts with primary amines, such as the side chain of lysine residues in proteins, to form a stable amide bond. The acetylated thiol can then be deprotected to generate a free thiol group, which can be used for further conjugation, for example, to a thiol-reactive maleimide group on another molecule. This strategy is employed in the development of antibody-drug conjugates (ADCs).[5]

### Pharmaceutical Synthesis

**3-(Acetylthio)propionic acid** and its analogs are important intermediates in the synthesis of pharmaceuticals. For instance, 3-acetylthio-2-methylpropanoic acid is a key precursor in the synthesis of Captopril, an angiotensin-converting enzyme (ACE) inhibitor used to treat hypertension and congestive heart failure.[6]

### Nanoparticle Functionalization

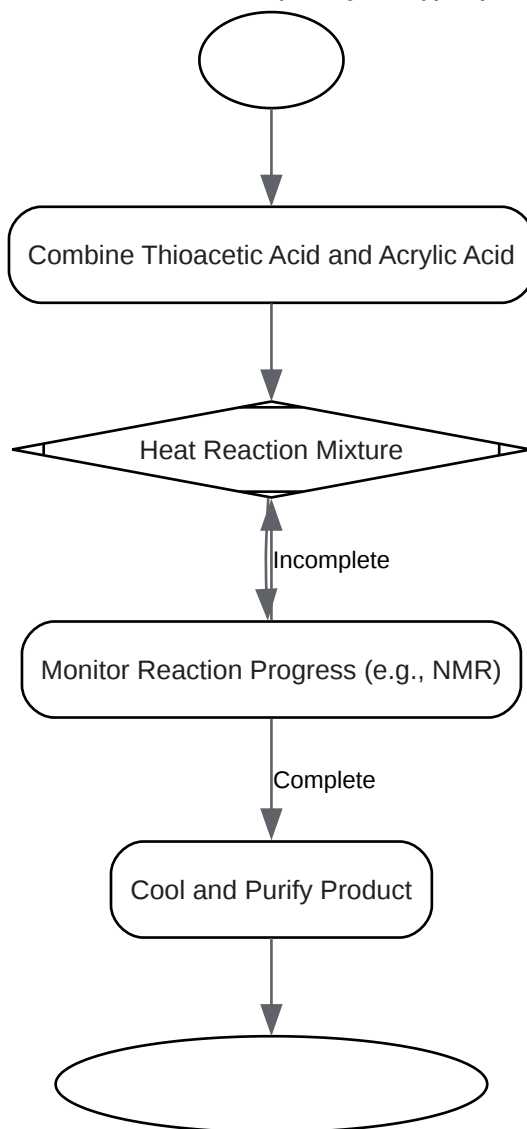
The thiol group (after deprotection) of **3-(acetylthio)propionic acid** can be used to functionalize the surface of noble metal nanoparticles, such as gold and silver, through the formation of stable metal-sulfur bonds.[7] The carboxylic acid end can then be used to attach biomolecules or other ligands, enabling the use of these nanoparticles in applications like targeted drug delivery and bio-imaging.

## Logical and Experimental Workflows

### Synthesis Workflow

The following diagram illustrates a logical workflow for the synthesis of **3-(Acetylthio)propionic acid**.

Synthesis Workflow for 3-(Acetylthio)propionic Acid

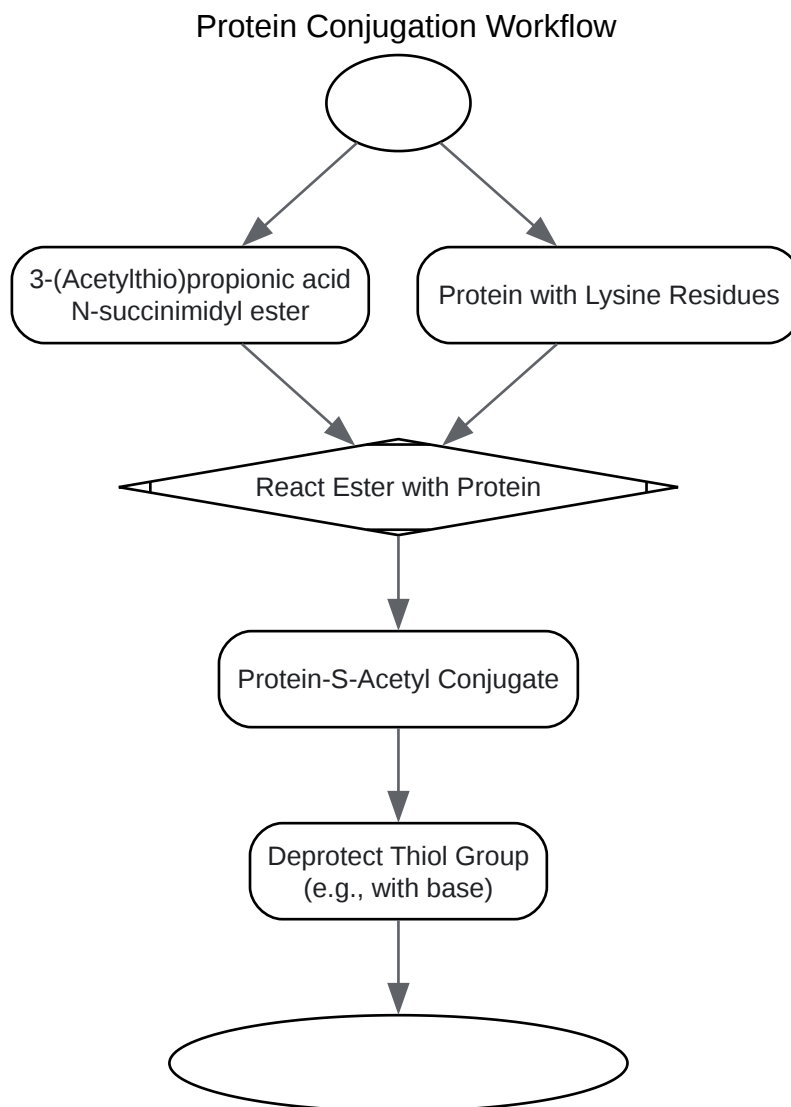


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Caption: A flowchart illustrating the key steps in the synthesis of **3-(Acetylthio)propionic acid**.

### Bioconjugation Workflow

This diagram outlines the steps for using the N-succinimidyl ester of **3-(Acetylthio)propionic acid** to conjugate to a protein.



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Caption: A diagram showing the process of modifying a protein using **3-(Acetylthio)propionic acid** N-succinimidyl ester.

## Spectroscopic Data

The identity and purity of **3-(Acetylthio)propionic acid** can be confirmed by various spectroscopic methods.

Spectroscopic Data	Reference
<sup>13</sup> C NMR	Available on PubChem[8]
Mass Spectrometry (GC-MS)	Available on PubChem[8]
Infrared (IR) Spectrum	Available on PubChem[8]

## Safety and Handling

**3-(Acetylthio)propionic acid** is classified as harmful if swallowed and causes skin and serious eye irritation.[8] It may also cause respiratory irritation.[8] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

## Conclusion

**3-(Acetylthio)propionic acid** is a valuable and versatile chemical reagent with significant applications in drug development, bioconjugation, and materials science. Its bifunctional nature allows for its use as a linker and a synthetic building block. This guide provides a comprehensive overview of its properties, synthesis, applications, and handling, serving as a valuable resource for researchers and scientists in the field.

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